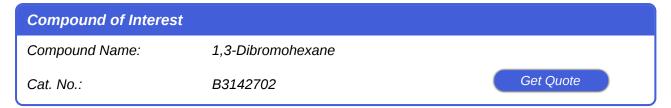


# An In-depth Technical Guide to the Physical Properties of 1,3-Dibromohexane

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Experimental data for the physical properties of **1,3-dibromohexane** (CAS No: 51104-99-5) is not readily available in published literature. The following guide provides computed and predicted values for its core physical properties, alongside standardized experimental protocols for their determination.

## Introduction

**1,3-Dibromohexane** is a halogenated alkane with the molecular formula C6H12Br2. As a difunctionalized hexane, it holds potential as a building block in organic synthesis, particularly in the formation of carbon-carbon and carbon-heteroatom bonds. Its utility in the development of novel pharmaceutical compounds and other advanced materials necessitates a thorough understanding of its physical characteristics. This guide summarizes the predicted physical properties of **1,3-dibromohexane** and provides detailed, generalized experimental protocols for their empirical determination.

## **Core Physical Properties (Predicted)**

The physical properties of **1,3-dibromohexane** have been estimated using computational models. These predicted values offer a valuable baseline for experimental design and safety considerations.



Property	Predicted Value
Molecular Weight	243.97 g/mol [1]
Density	1.586 g/cm³ (predicted)
Boiling Point	215.3 ± 14.0 °C at 760 mmHg (predicted)
Refractive Index	1.507 (predicted)
Flash Point	84.0 ± 20.4 °C (predicted)
Vapor Pressure	0.2 ± 0.4 mmHg at 25°C (predicted)
LogP	3.4 (predicted)[1]

# Experimental Protocols for Physical Property Determination

The following sections detail standardized laboratory procedures for the experimental determination of the key physical properties of liquid organic compounds such as **1,3-dibromohexane**.

The density of a liquid is its mass per unit volume. A common and straightforward method for determining the density of a liquid is by using a pycnometer or, more simply, by measuring the mass of a known volume.

#### Methodology:

- Preparation: Ensure the glassware (a graduated cylinder or pycnometer and a beaker) is clean and dry.
- Tare Mass: Place the empty, dry graduated cylinder on an analytical balance and record its mass.
- Volume Measurement: Carefully add a specific volume of 1,3-dibromohexane (e.g., 10 mL)
  to the graduated cylinder. Read the volume from the bottom of the meniscus.

## Foundational & Exploratory



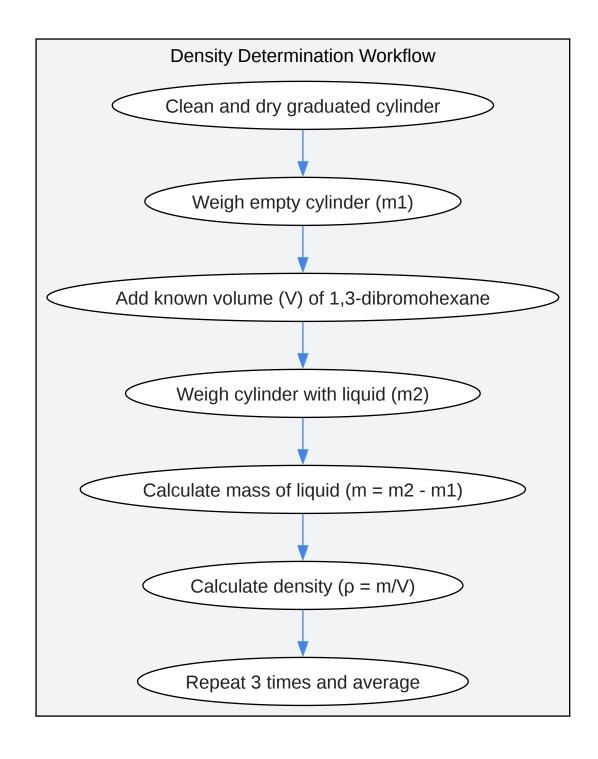


 Mass Measurement: Place the graduated cylinder containing the 1,3-dibromohexane on the analytical balance and record the total mass.

#### • Calculation:

- Subtract the mass of the empty graduated cylinder from the total mass to find the mass of the 1,3-dibromohexane.
- Divide the mass of the liquid by the measured volume to calculate the density ( $\rho = m/V$ ).
- Replication: Repeat the measurement at least three times to ensure accuracy and calculate the average density.





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#### Workflow for Density Determination

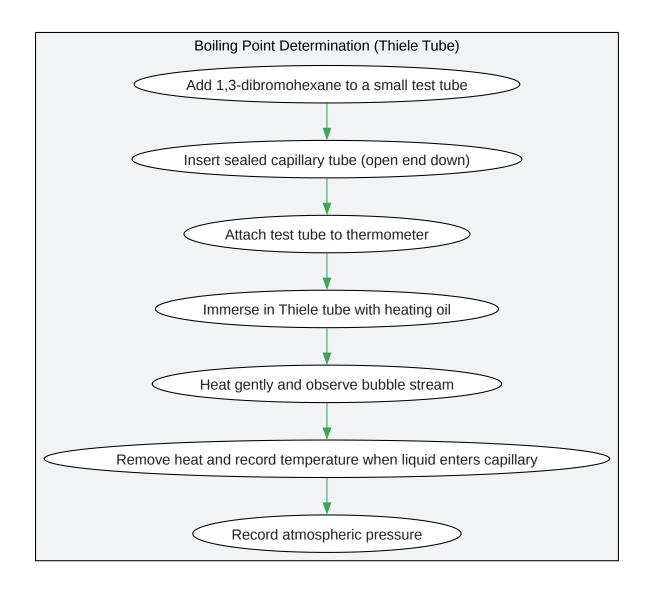
The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid. The Thiele tube method is a common technique for determining the boiling point of a small sample of liquid.



#### Methodology:

- Sample Preparation: Add a small amount (0.5-1 mL) of **1,3-dibromohexane** to a small test tube.
- Capillary Tube: Place a capillary tube, sealed at one end, into the test tube with the open end submerged in the liquid.
- Apparatus Setup: Attach the test tube to a thermometer using a rubber band or a wire. The bottom of the test tube should be level with the thermometer bulb.
- Heating: Immerse the assembly in a Thiele tube containing mineral oil, ensuring the heat is applied to the side arm.
- Observation: Heat the Thiele tube gently. As the temperature rises, a stream of bubbles will emerge from the capillary tube.
- Temperature Reading: Continue heating until a steady stream of bubbles is observed. Then, remove the heat source. The boiling point is the temperature at which the liquid just begins to enter the capillary tube as it cools.
- Record Pressure: Record the atmospheric pressure at the time of the experiment, as boiling point is pressure-dependent.





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#### **Boiling Point Determination Workflow**

The refractive index of a substance is a dimensionless number that describes how fast light travels through that material. It is a characteristic property of a substance and can be used to





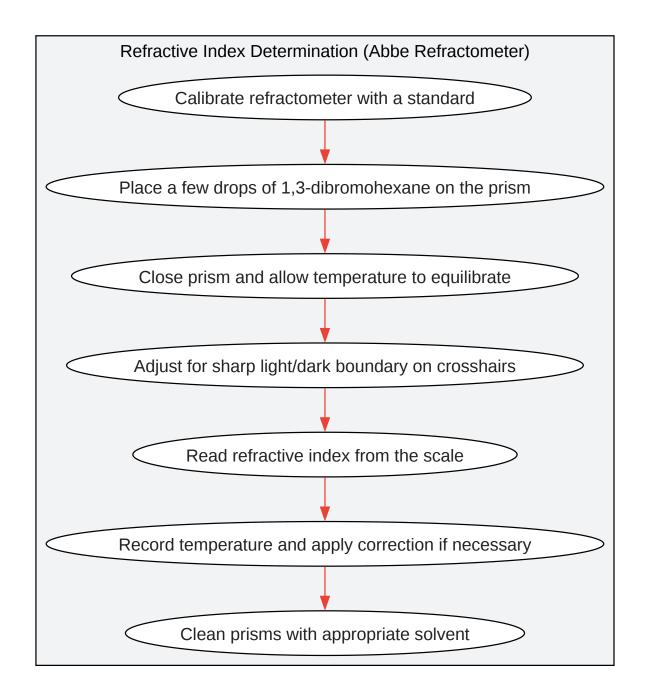


identify and assess the purity of a liquid. An Abbe refractometer is commonly used for this measurement.

#### Methodology:

- Instrument Calibration: Calibrate the Abbe refractometer using a standard liquid with a known refractive index, such as distilled water.
- Sample Application: Place a few drops of 1,3-dibromohexane onto the prism of the refractometer.
- Measurement: Close the prism and allow the sample to equilibrate to the instrument's temperature (typically 20°C).
- Observation: Look through the eyepiece and adjust the knobs to bring the dividing line between the light and dark fields into sharp focus and on the crosshairs.
- Reading: Read the refractive index value from the scale.
- Temperature Correction: If the measurement is not performed at the standard temperature (20°C), a correction factor may need to be applied.
- Cleaning: Clean the prism thoroughly with a suitable solvent (e.g., ethanol or isopropanol) and a soft lens tissue after the measurement.





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Refractive Index Measurement Workflow

## Safety and Handling

As a halogenated organic compound, **1,3-dibromohexane** should be handled with appropriate safety precautions. It is advisable to work in a well-ventilated fume hood and wear personal



protective equipment (PPE), including gloves, safety glasses, and a lab coat. Consult the Safety Data Sheet (SDS) for specific handling and disposal information.

## Conclusion

While experimental data on the physical properties of **1,3-dibromohexane** is limited, computational predictions provide a solid foundation for its use in research and development. The standardized protocols outlined in this guide offer a clear path for the empirical validation of these properties, enabling scientists and drug development professionals to confidently incorporate this compound into their synthetic and analytical workflows.

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## References

- 1. (3R)-1,3-dibromohexane | C6H12Br2 | CID 129370857 PubChem [pubchem.ncbi.nlm.nih.gov]
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